

An In-depth Technical Guide to the Physical Properties of 1,2-Dihydronaphthalene

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Compound of Interest

Compound Name: 1,2-Dihydronaphthalene

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This technical guide provides a comprehensive overview of the core physical properties of **1,2-Dihydronaphthalene**, a bicyclic aromatic hydrocarbon of interest in organic synthesis and medicinal chemistry. This document details its key physical constants, provides established experimental protocols for their determination, and outlines a common synthetic route.

Core Physical Properties

1,2-Dihydronaphthalene is a colorless to faintly yellow-green liquid at room temperature. Its key physical and chemical identifiers are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀
Molecular Weight	130.19 g/mol
CAS Number	447-53-0
Appearance	Clear, faintly yellow-green liquid
Melting Point	-8 °C
Boiling Point	207 °C (at 760 mmHg) 89 °C (at 16 mmHg)
Density	0.997 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.582
Vapor Pressure	0.28 mmHg at 25 °C
Solubility	Insoluble in water; soluble in organic solvents such as ethanol, diethyl ether, and benzene. [1] [2]
Flash Point	67 °C (closed cup) [3]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the key physical properties of **1,2-Dihydronaphthalene** and a common method for its synthesis.

Synthesis of 1,2-Dihydronaphthalene from 1-Tetralone

A prevalent method for the synthesis of **1,2-dihydronaphthalene** involves a two-step process starting from 1-tetralone: reduction to 1,2,3,4-tetrahydro-1-naphthalenol, followed by acid-catalyzed dehydration.[\[4\]](#)

Step 1: Reduction of 1-Tetralone to 1,2,3,4-Tetrahydro-1-naphthalenol

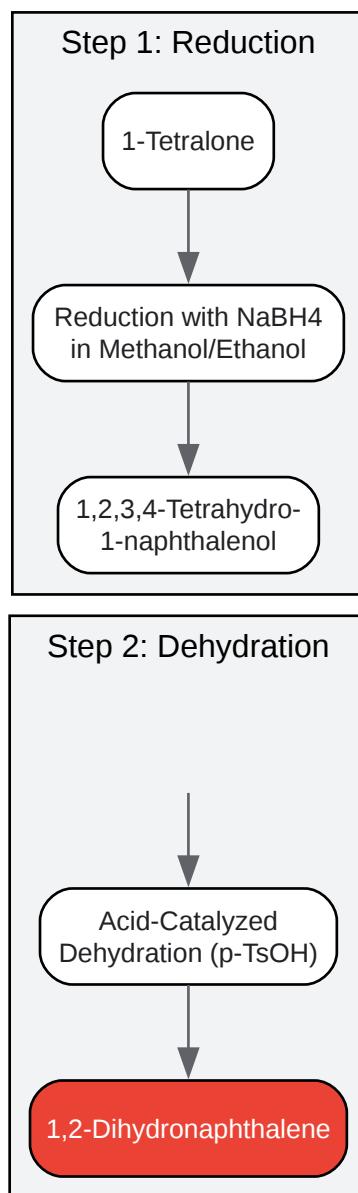
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 1-tetralone in a suitable solvent such as methanol or ethanol.

- Reduction: Cool the solution in an ice bath. Slowly add sodium borohydride (NaBH_4) portion-wise to the stirred solution. The molar ratio of NaBH_4 to 1-tetralone is typically between 1:1 and 1.5:1.
- Reaction Monitoring: Allow the reaction mixture to stir at room temperature. The progress of the reduction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, carefully add water to quench any unreacted NaBH_4 . The product is then extracted with an organic solvent like ethyl acetate. The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude 1,2,3,4-tetrahydro-1-naphthalenol.

Step 2: Dehydration of 1,2,3,4-Tetrahydro-1-naphthalenol to **1,2-Dihydronaphthalene**

- Reaction Setup: Place the crude 1,2,3,4-tetrahydro-1-naphthalenol in a round-bottom flask fitted with a distillation apparatus.
- Dehydration: Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (p-TsOH) or phosphoric acid (H_3PO_4), to the alcohol.^[4]
- Distillation: Heat the mixture. The **1,2-dihydronaphthalene** product will distill as it is formed.
- Purification: The collected distillate is then washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine. The organic layer is dried over a suitable drying agent (e.g., anhydrous magnesium sulfate) and can be further purified by fractional distillation to obtain pure **1,2-dihydronaphthalene**.

Synthesis of 1,2-Dihydronaphthalene

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*Synthesis of **1,2-Dihydronaphthalene** from **1-Tetralone**.*

Determination of Melting Point

The melting point of **1,2-dihydronaphthalene**, being below room temperature, is determined using a low-temperature apparatus.

- Sample Preparation: A small amount of liquid **1,2-dihydronaphthalene** is introduced into a capillary tube, which is then sealed.
- Apparatus: A melting point apparatus capable of controlled cooling and heating is used. The capillary tube is placed in the apparatus.
- Measurement: The sample is first frozen by cooling the apparatus. Then, the temperature is slowly increased. The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range should be narrow.

Determination of Boiling Point

The boiling point is determined at atmospheric pressure or under reduced pressure.

- Apparatus Setup: A small quantity of **1,2-dihydronaphthalene** is placed in a distillation flask with a few boiling chips. A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation flask. The flask is connected to a condenser.
- Heating: The flask is gently heated.
- Measurement: The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point. For measurements at reduced pressure, a vacuum pump is connected to the system, and the pressure is recorded along with the boiling point.

Determination of Density

The density of liquid **1,2-dihydronaphthalene** is determined using a pycnometer or a graduated cylinder and a balance.

- Mass of Empty Container: The mass of a clean, dry pycnometer or a graduated cylinder is accurately measured.
- Volume and Mass of Liquid: A known volume of **1,2-dihydronaphthalene** is added to the container. The total mass of the container and the liquid is then measured.

- Calculation: The mass of the liquid is determined by subtraction. The density is calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Determination of Refractive Index

The refractive index is measured using a refractometer, typically an Abbe refractometer.

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- Sample Application: A few drops of **1,2-dihydronaphthalene** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the scale. The temperature should be maintained at 20 °C using a water bath connected to the refractometer.

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